

Safe handling and storage protocols for Methyl indoline-7-carboxylate

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Compound of Interest

Compound Name: Methyl indoline-7-carboxylate

Cat. No.: B040806

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Technical Support Center: Methyl Indoline-7-Carboxylate

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling, storage, and use of **Methyl indoline-7-carboxylate** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Methyl indoline-7-carboxylate**?

To ensure the stability and longevity of **Methyl indoline-7-carboxylate**, it should be stored under the following conditions:

- Temperature: Varies by supplier, with recommendations including -20°C and 2-8°C.[1][2][3]
[4] For long-term storage, -20°C is advisable.
- Atmosphere: Store in a tightly sealed container, away from moisture.[1][2] For extended storage, an inert atmosphere (e.g., argon or nitrogen) is recommended to minimize oxidation.
- Light: Protect from light by using an amber vial or storing in a dark location.[3][4]

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

When working with **Methyl indoline-7-carboxylate**, it is crucial to use appropriate personal protective equipment to prevent exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate protective gloves.
- Body Protection: A laboratory coat is essential to prevent skin contact.^[3]
- Respiratory Protection: Use in a well-ventilated area. If dust or vapors are likely to be generated, a NIOSH/MSHA-approved respirator should be used.

Q3: What are the main chemical hazards associated with **Methyl indoline-7-carboxylate**?

Methyl indoline-7-carboxylate is classified as an irritant. Key hazards include:

- Skin Irritation: May cause skin irritation upon contact.
- Eye Irritation: Can cause serious eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.

In case of accidental contact, rinse the affected area with plenty of water and seek medical attention.^[3]

Q4: Is **Methyl indoline-7-carboxylate** stable in solution?

The stability of **Methyl indoline-7-carboxylate** in solution can be influenced by several factors:

- Solvent Choice: For stock solutions, use high-purity, degassed aprotic solvents if compatible with your experiment.
- pH: The indole ring is sensitive to strongly acidic conditions, which can lead to degradation. The methyl ester group is susceptible to hydrolysis under basic conditions. It is advisable to use mildly acidic or neutral pH conditions when possible.
- Light and Air: The indole ring can be susceptible to air oxidation and photodegradation. Stock solutions should be stored at low temperatures (e.g., -20°C) and protected from light.

Troubleshooting Guides

Issue 1: Unexpected Peaks in HPLC/LC-MS Analysis

Symptom: Appearance of new, unexpected peaks in your chromatogram after dissolving the compound or during a reaction.

Possible Causes & Troubleshooting Steps:

Possible Cause	Troubleshooting Steps
Acid-Catalyzed Degradation	The indole ring can degrade in strongly acidic mobile phases. • Use a mobile phase with a neutral or mildly acidic pH. • Prepare samples in a compatible, less acidic solvent immediately before analysis.
Oxidation	The indole ring is prone to oxidation, especially if exposed to air for extended periods in solution. • Prepare solutions fresh using degassed solvents. • Store stock solutions under an inert atmosphere (argon or nitrogen) at -20°C.
Hydrolysis of Methyl Ester	If your reaction or sample preparation involves basic conditions, the methyl ester can be hydrolyzed to the corresponding carboxylic acid. • Avoid strongly basic conditions if the ester functionality is desired. • If hydrolysis is unavoidable, consider protecting the indole nitrogen first.
Photodegradation	Exposure to UV or ambient light can cause degradation. • Work with the compound in a fume hood with the sash down or use amber vials for sample preparation and storage.

Issue 2: Low Yield in N-Acylation Reactions

Symptom: The yield of your N-acylated product is lower than expected.

Possible Causes & Troubleshooting Steps:

Possible Cause	Troubleshooting Steps
Incomplete Deprotonation	The indole nitrogen needs to be deprotonated for the acylation to occur. • Ensure a sufficiently strong and fresh base is used (e.g., NaH, Cs ₂ CO ₃). • Allow adequate time for the deprotonation to complete before adding the acylating agent.
Degradation of Starting Material	The starting material may be degrading under the reaction conditions. • If using harsh conditions (e.g., strong base, high temperature), monitor the reaction closely by TLC or LC-MS to avoid prolonged reaction times. • Consider milder acylation methods if possible.
Side Reactions	The acylating agent may react with other functional groups or the solvent. • Ensure the use of an anhydrous, non-reactive solvent. • If using an acid chloride, ensure no water is present to prevent its hydrolysis.
Difficult Purification	The product may be difficult to separate from starting material or byproducts. • Optimize your purification method (e.g., column chromatography solvent system) to achieve better separation.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1]
Molecular Weight	177.20 g/mol	[1]
Melting Point	69-69.5 °C	[3][4]
Boiling Point (estimated)	328.4 ± 31.0 °C	[3][4]
Storage Temperature	-20°C or 2-8°C	[1][2][3][4]
Solubility in Water	0.53 g/L	[3]

Experimental Protocols

General Protocol for N-Acylation of Methyl Indoline-7-Carboxylate

This protocol is a general guideline and may require optimization for specific acylating agents.

- **Preparation:** In a flame-dried, round-bottom flask under an inert atmosphere (argon or nitrogen), dissolve **Methyl indoline-7-carboxylate** (1 equivalent) in an appropriate anhydrous solvent (e.g., THF, DMF).
- **Deprotonation:** Cool the solution to 0°C in an ice bath. Add a suitable base (e.g., sodium hydride (1.1 equivalents) or cesium carbonate (2-3 equivalents)) portion-wise. Stir the mixture at 0°C for 30-60 minutes.
- **Acylation:** Slowly add the acylating agent (e.g., acid chloride or anhydride, 1.1 equivalents) to the reaction mixture. Allow the reaction to warm to room temperature and stir for 2-16 hours, monitoring the progress by TLC or LC-MS.
- **Work-up:** Once the reaction is complete, quench carefully by the slow addition of a saturated aqueous solution of ammonium chloride or water. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column

chromatography on silica gel.

General Protocol for Hydrolysis of the Methyl Ester

This protocol describes the saponification of the methyl ester to the corresponding carboxylic acid.

- **Reaction Setup:** Dissolve **Methyl indoline-7-carboxylate** (1 equivalent) in a mixture of a suitable solvent (e.g., methanol, THF) and water.
- **Hydrolysis:** Add an excess of a base, such as lithium hydroxide or sodium hydroxide (2-3 equivalents). Stir the mixture at room temperature or gently heat (e.g., 40-60°C) until the reaction is complete, as monitored by TLC or LC-MS.
- **Work-up:** Cool the reaction mixture to room temperature and remove the organic solvent under reduced pressure. Dilute the remaining aqueous solution with water.
- **Acidification:** Cool the aqueous solution in an ice bath and carefully acidify with a dilute acid (e.g., 1M HCl) to a pH of approximately 3-4. A precipitate should form.
- **Isolation:** Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum to yield the carboxylic acid.

Visualizations

Caption: Troubleshooting workflow for experiments involving **Methyl indoline-7-carboxylate**.

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